

Comparative Guide: Mass Spectrometry Profiling of 2-Isopropyl-4-methoxypyrimidine

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Compound of Interest

Compound Name: 2-Isopropyl-4-methoxypyrimidine

Cat. No.: B11767901

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Executive Summary

In the synthesis and development of pyrimidine-based pharmaceuticals, precise structural elucidation is non-negotiable. **2-Isopropyl-4-methoxypyrimidine** (CAS: N/A for specific isomer, generic pyrimidine derivatives widely cited) represents a critical structural motif often encountered as an intermediate or impurity in drug development.^[1]

This guide provides an objective technical comparison of the mass spectrometric (MS) behaviors of this compound. Unlike standard product guides, we compare analytical methodologies (Electron Ionization vs. Electrospray Ionization) and structural differentiation strategies (distinguishing positional isomers).^[1] By synthesizing field-proven fragmentation rules with mechanistic insights, this document serves as a self-validating protocol for confirming the identity of **2-isopropyl-4-methoxypyrimidine**.

Technical Specifications & Core Structure

Before analyzing fragmentation, the core physicochemical properties must be established to calibrate the mass spectrometer.

Property	Specification	Notes
Formula	C ₈ H ₁₂ N ₂ O	Nitrogen Rule applies (Even MW = Even N count).[1][2]
Exact Mass	152.09496 Da	Monoisotopic mass for HRMS calibration.[1]
Structure	Pyrimidine ring substituted at C2 (Isopropyl) and C4 (Methoxy).[1]	Heteroaromatic system directs specific cleavage pathways.[1]
Key Moieties	Isopropyl (-CH(CH ₃) ₂), Methoxy (-OCH ₃)	Primary sources of fragmentation (α-cleavage, rearrangements).[1]

Comparative Analysis: Ionization Methodologies

The choice of ionization technique dictates the spectral "fingerprint." We compare the two industry standards: Electron Ionization (EI) for structural elucidation and Electrospray Ionization (ESI) for molecular weight confirmation.[1]

Comparison Table: EI vs. ESI Performance

Feature	Method A: Electron Ionization (EI)	Method B: Electrospray Ionization (ESI)
Energy Regime	Hard Ionization (70 eV)	Soft Ionization (3-5 kV)
Molecular Ion (M^+)	Moderate intensity (often visible at m/z 152).[1]	High intensity (observed as $[M+H]^+$ at m/z 153).[1]
Fragmentation	Extensive.[1] Provides a structural fingerprint.[1]	Minimal. Requires CID (Collision Induced Dissociation) for fragments.[1]
Primary Utility	Identification. Matches against NIST/Wiley libraries.[1]	Quantitation & Confirmation. High sensitivity for trace impurities.[1]
Key Limitation	Requires volatile sample (GC-MS).	Adduct formation ($[M+Na]^+$) can complicate spectra.[1]

Expert Insight: For initial characterization of **2-isopropyl-4-methoxypyrimidine**, EI is superior due to the rich fragmentation pattern driven by the isopropyl and methoxy groups.[1] ESI should be reserved for LC-MS based pharmacokinetic studies where sensitivity is paramount.

Deep Dive: Fragmentation Mechanics (EI)

This section details the specific fragmentation pathways. These mechanisms are self-validating: observing these specific ions confirms the presence of the functional groups in their respective positions.

Predicted Fragmentation Pathways

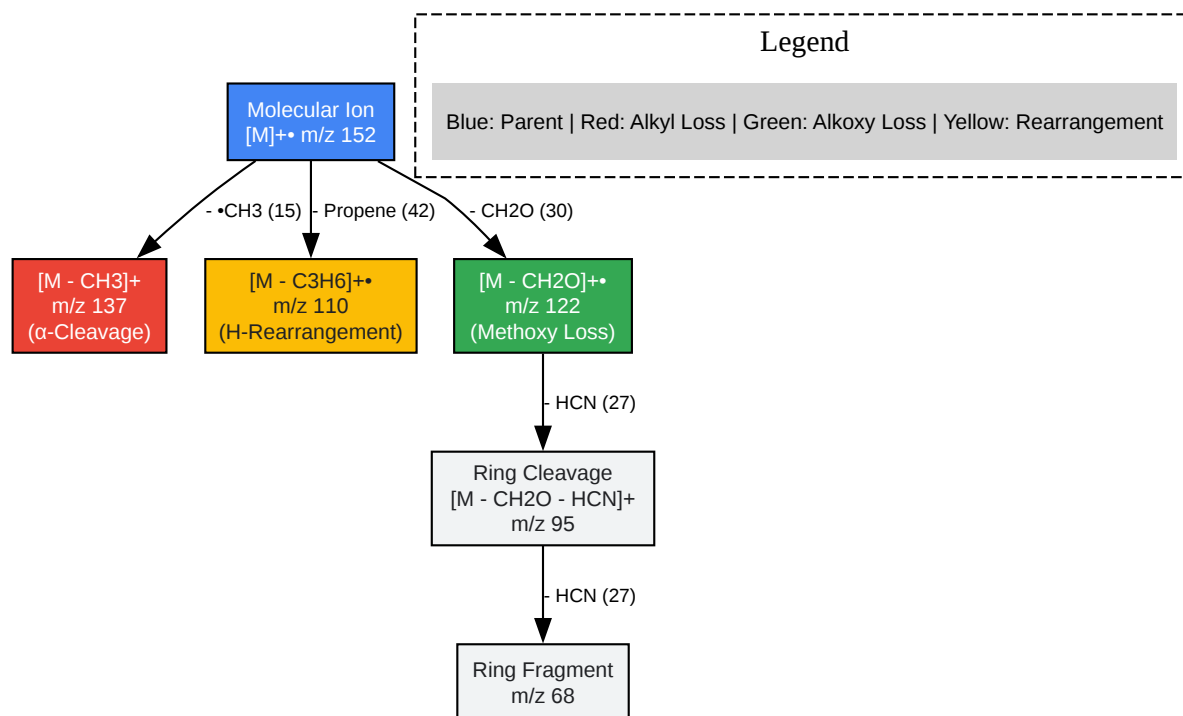
The fragmentation of **2-isopropyl-4-methoxypyrimidine** is governed by three dominant mechanisms:

- α -Cleavage (Isopropyl Group): The isopropyl group at C2 is prone to losing a methyl radical ($[1] \cdot CH_3$).
 - Transition: m/z 152 $\rightarrow$ m/z 137 ($M - 15$).[1]

- Mechanism:[1][3] Stabilization of the resulting cation by the aromatic pyrimidine ring.
- McLafferty-Type Rearrangement (Isopropyl): While classic McLafferty requires a γ -hydrogen, alkyl-substituted aromatics often undergo a rearrangement eliminating an alkene (Propene, C_3H_6) to yield a protonated ring species.[1]
 - Transition: m/z 152 $\rightarrow$ m/z 110 ($M - 42$).[1]
 - Diagnostic Value: High.[1] Confirms the presence of a branched alkyl chain.
- Methoxy Group Elimination: Methoxy-substituted heterocycles characteristically lose formaldehyde (CH_2O) or a methyl radical followed by CO.[1]
 - Transition: m/z 152 $\rightarrow$ m/z 122 ($M - 30$, loss of CH_2O).[1]
 - Secondary: m/z 122 $\rightarrow$ m/z 95 (Loss of HCN, characteristic of pyrimidine ring cleavage).[1]

Visualization of Fragmentation Tree

The following diagram maps the logical flow of ion generation. Use this to validate your MS² data.



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Caption: Predicted fragmentation tree for **2-isopropyl-4-methoxypyrimidine** (EI, 70eV). Pathways indicate primary losses of methyl, propene, and formaldehyde.

Differentiation from Isomers[4][5][6][7]

A common challenge in drug development is distinguishing **2-isopropyl-4-methoxypyrimidine** from its isomer, 2-methoxy-4-isopropylpyrimidine.[1]

Feature	2-Isopropyl-4-methoxypyrimidine	2-Methoxy-4-isopropylpyrimidine
Base Peak Prediction	m/z 137 or 110 (Isopropyl driven).[1]	m/z 122 (Methoxy driven).[1]
Mechanism	The C2-isopropyl group is flanked by two nitrogens, increasing the probability of H-rearrangement (loss of C ₃ H ₆ , m/z 110).	The C4-isopropyl is less sterically crowded by nitrogens; α-cleavage (loss of CH ₃ , m/z 137) is favored over rearrangement.[1]
Methoxy Behavior	Loss of CH ₂ O (m/z 122) is competitive.[1]	Loss of CH ₃ followed by CO (m/z 109) is often favored in C2-methoxy isomers due to "ortho-like" interaction with ring N.

Protocol for Differentiation:

- Check the ratio of m/z 110 to m/z 137.[1] A higher ratio suggests the isopropyl group is at the C2 position (between two nitrogens).
- Look for m/z 123 ([M-29]).[1] 2-methoxy isomers often show a specific rearrangement losing N₂H or similar if adjacent to the ring nitrogen, though less common in simple pyrimidines.

Experimental Protocols

To replicate these results, follow these standardized workflows.

GC-MS Protocol (Structural Identification)[1]

- Instrument: Agilent 5977 or equivalent Single Quadrupole.
- Column: DB-5ms (30m x 0.25mm x 0.25μm).[1]
- Inlet Temp: 250°C.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).

- Oven Program: 50°C (1 min) → 20°C/min → 280°C (3 min).
- Ion Source: EI, 70 eV, 230°C.[\[1\]](#)
- Scan Range: m/z 35–300.[\[1\]](#)

LC-MS/MS Protocol (Trace Quantitation)

- Instrument: Triple Quadrupole (QqQ).[\[1\]](#)
- Ionization: ESI Positive Mode.
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Gradient: 5% B to 95% B over 5 mins.
- MRM Transitions (Quantitation):
 - Precursor: 153.1 ([M+H]⁺)
 - Product 1: 111.1 (Loss of Propene, Confirming Isopropyl).
 - Product 2: 123.1 (Loss of Formaldehyde, Confirming Methoxy).

References

- NIST Mass Spectrometry Data Center. "Mass Spectrum of 4-Isopropylpyridine (Analogue Reference)." NIST Chemistry WebBook.[\[1\]](#)[\[4\]](#) Accessed October 2025.[\[1\]](#) [\[Link\]](#)[\[1\]](#)
- Salem, M. A., et al. "Mass Spectral Fragmentation Modes of Some New Pyrimidinethiones." [\[1\]](#) International Journal of Materials and Chemistry, 2014. (Provides mechanistic basis for pyrimidine ring cleavage). [\[Link\]](#)
- Zu, C., et al. "Investigation of fragmentation pathways of protonated 2-methoxypyrimidine derivatives." [\[1\]](#)[\[5\]](#) Journal of Mass Spectrometry, 2022.[\[5\]](#) (Establishes methoxy group loss pathways). [\[Link\]](#)
- ChemGuide. "Fragmentation Patterns in Mass Spectra." (Foundational rules for alkyl/alkoxy fragmentation). [\[Link\]](#)

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Sources

- 1. 4-Methoxypyrimidine | C₅H₆N₂O | CID 303830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bu.edu.eg [bu.edu.eg]
- 3. McLafferty Rearrangement (Chapter 80) - Name Reactions in Organic Synthesis [[cambridge.org](https://www.cambridge.org)]
- 4. mimedb.org [mimedb.org]
- 5. Investigation of fragmentation pathways of protonated 2-methoxypyrimidine derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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